

In-Depth Technical Guide: 2-(Isopropylthio)aniline Hydrochloride (CAS 861343-73-9)

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Compound of Interest

Compound Name: 2-(Isopropylthio)aniline hydrochloride

Cat. No.: B1520174

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **2-(Isopropylthio)aniline hydrochloride** is limited. This guide provides a summary of available data and presents generalized experimental and conceptual frameworks relevant to the study of such a compound in a drug discovery context. The experimental protocols and signaling pathways described herein are illustrative and not based on published studies of this specific molecule.

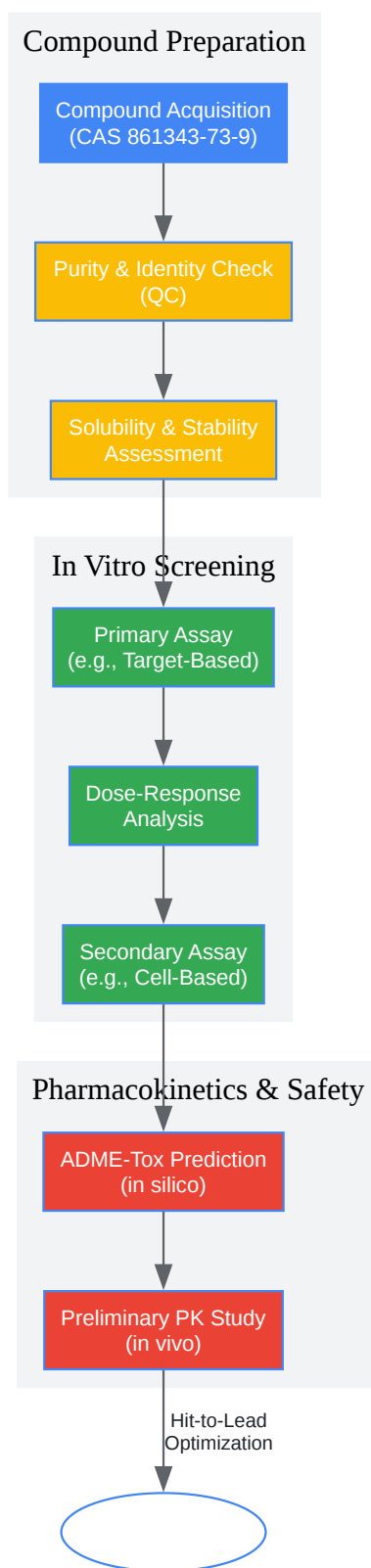
Core Compound Properties

2-(Isopropylthio)aniline hydrochloride is a chemical intermediate, suggesting its primary use is in the synthesis of more complex molecules for research and development.^{[1][2]}

Property	Value	Source
CAS Number	861343-73-9	[3]
Molecular Formula	C ₉ H ₁₄ ClNS	[4]
Molecular Weight	203.73 g/mol	[4]
Physical Form	Solid	[4]
SMILES String	<chem>NC1=CC=CC=C1SC(C)C.[H]Cl</chem>	[4]
InChI Key	SAXURRYWDUKWPH-UHFFFAOYSA-N	[4]

Hypothetical Experimental Workflow: Compound Screening

The following diagram illustrates a generalized workflow for screening a novel chemical entity, such as **2-(Isopropylthio)aniline hydrochloride**, in an early-phase drug discovery project.

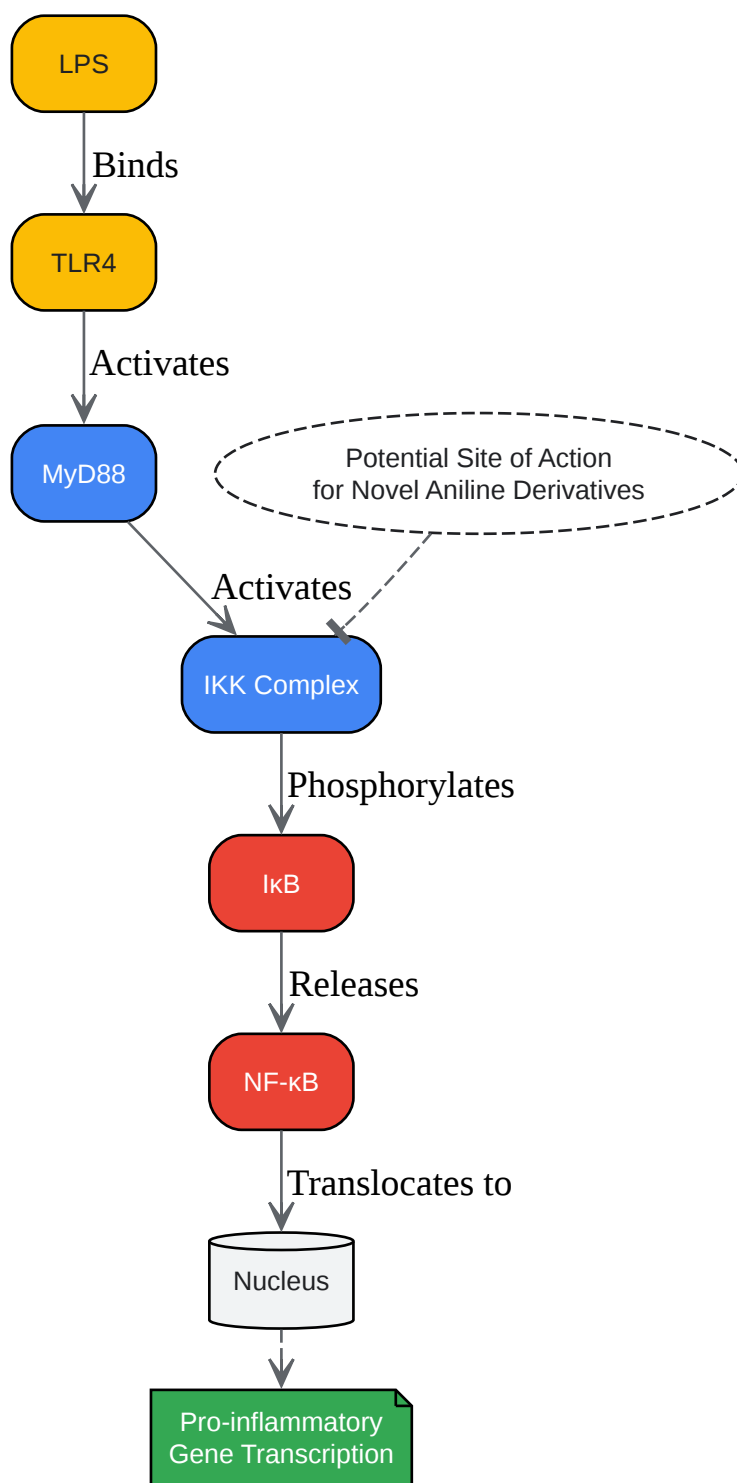


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Fig. 1: Generalized Drug Discovery Screening Workflow

Potential Biological Context: Aniline Derivatives in Signaling

Aniline and its derivatives are scaffolds found in numerous biologically active compounds. For instance, some aniline derivatives have been shown to modulate inflammatory signaling pathways such as the NF- κ B pathway.^[5] The diagram below depicts a simplified representation of the NF- κ B signaling cascade, a common target in drug development. The specific interaction of **2-(Isopropylthio)aniline hydrochloride** with this or any other pathway has not been documented.



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